

CAS number 5551-12-2 physicochemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Bromo-2-nitrobenzaldehyde**

Cat. No.: **B1297750**

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of **4-Bromo-2-nitrobenzaldehyde** (CAS Number: 5551-12-2)

This technical guide provides a comprehensive overview of the physicochemical properties of **4-Bromo-2-nitrobenzaldehyde** (CAS No. 5551-12-2). The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document presents quantitative data in a structured format, details relevant experimental methodologies, and includes visualizations of experimental workflows and synthetic pathways.

Physicochemical Properties

4-Bromo-2-nitrobenzaldehyde is a substituted aromatic aldehyde with the chemical formula $C_7H_4BrNO_3$.^[1] The presence of a bromine atom, a nitro group, and an aldehyde functional group on the benzene ring confers specific chemical reactivity and physical characteristics to the molecule. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Summary of Physicochemical Properties of **4-Bromo-2-nitrobenzaldehyde**

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₄ BrNO ₃	[1]
Molecular Weight	230.02 g/mol	[2]
Physical Form	Solid, powder to crystal	[2]
Color	Light orange to Yellow to Green	
Melting Point	95-100 °C	[2]
Boiling Point (Predicted)	334.4 ± 32.0 °C at 760 mmHg	
Density (Predicted)	1.781 ± 0.06 g/cm ³	
Solubility	Soluble in Methanol	
Storage Temperature	2-8°C, stored under nitrogen	

Experimental Protocols

Detailed experimental protocols for determining the key physicochemical properties of **4-Bromo-2-nitrobenzaldehyde** are outlined below. These are generalized methods applicable to solid organic compounds.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology: Capillary Method

- Sample Preparation: A small amount of finely powdered **4-Bromo-2-nitrobenzaldehyde** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a melting point apparatus, which can be an oil bath or a metal block heater.

- Heating: The apparatus is heated slowly, at a rate of 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has melted is recorded as the end of the melting range.
- Purity Indication: A sharp melting range (typically 0.5-2 °C) is indicative of a pure compound. A broad melting range suggests the presence of impurities.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor. As **4-Bromo-2-nitrobenzaldehyde** is a solid at room temperature, its boiling point is typically determined under reduced pressure to prevent decomposition at high temperatures. The provided boiling point is a predicted value. A general method for determining the boiling point of a high-boiling liquid is described below.

Methodology: Distillation Method

- Apparatus Setup: A distillation apparatus is assembled using a round-bottom flask, a condenser, a thermometer, and a receiving flask. A small quantity of the substance is placed in the distillation flask along with boiling chips.
- Heating: The flask is heated gently. The liquid will begin to boil, and the vapor will rise and enter the condenser.
- Temperature Reading: The thermometer should be positioned so that the top of the bulb is level with the side arm of the distillation flask leading to the condenser. The temperature will rise and stabilize at the boiling point of the liquid. This stable temperature is recorded as the boiling point.
- Pressure Correction: The atmospheric pressure should be recorded, as the boiling point is dependent on pressure.

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

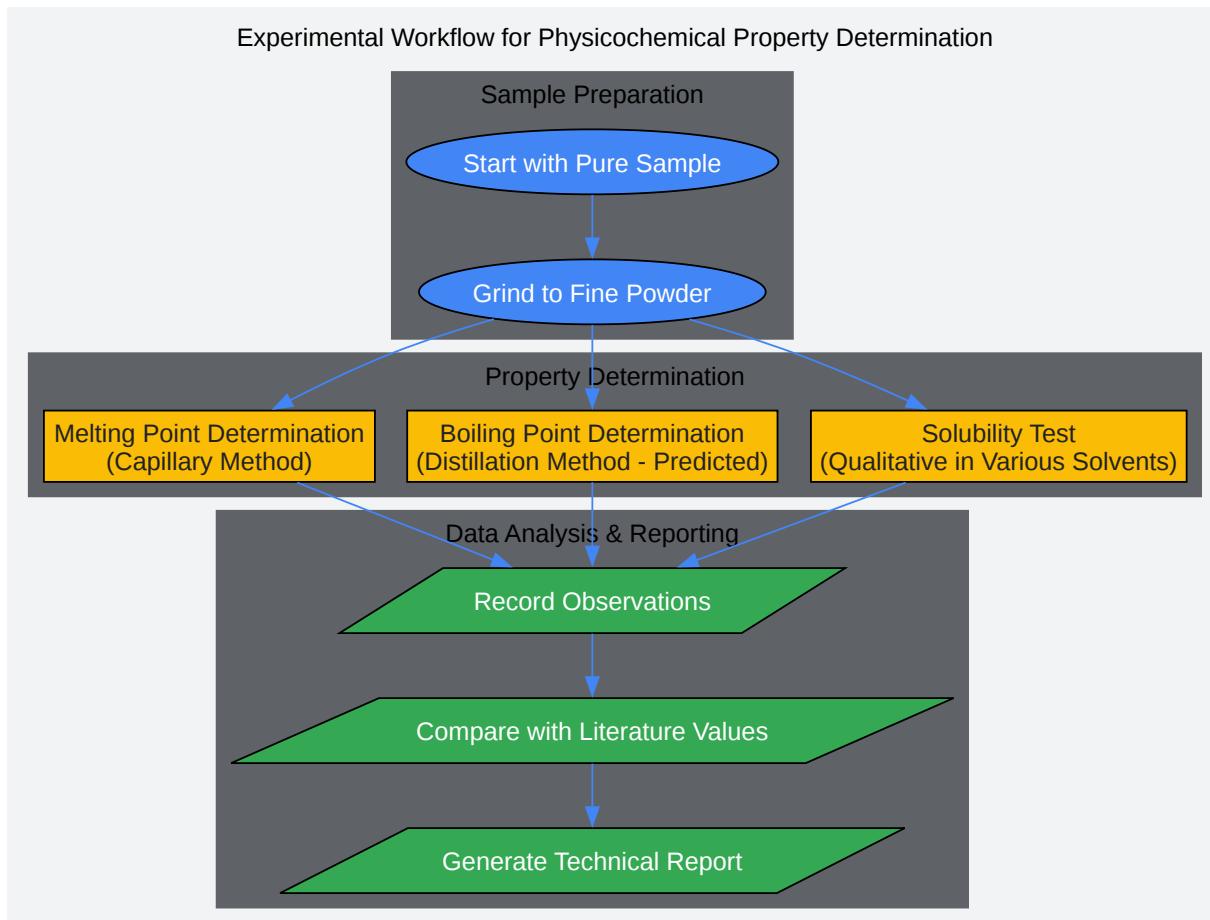
Methodology: Qualitative Solubility Test

- Solvent Selection: A range of solvents with varying polarities (e.g., water, ethanol, methanol, acetone, dichloromethane, hexane) are selected.
- Procedure: A small, measured amount of **4-Bromo-2-nitrobenzaldehyde** (e.g., 10 mg) is placed in a test tube. A small volume of the chosen solvent (e.g., 1 mL) is added.
- Observation: The mixture is agitated, and the solubility is observed at room temperature. If the solid dissolves completely, it is considered soluble. If it does not dissolve, the mixture can be gently heated to observe any change in solubility.
- Classification: The compound's solubility in different solvents provides information about its polarity.

Visualizations

Experimental Workflow for Physicochemical Property Determination

The following diagram illustrates a general workflow for the experimental determination of the physicochemical properties of a solid organic compound like **4-Bromo-2-nitrobenzaldehyde**.

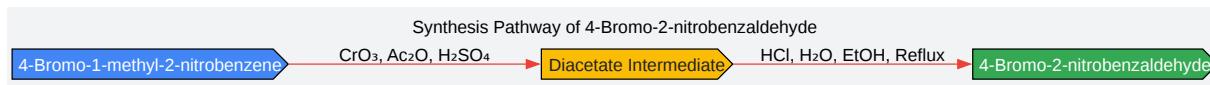


[Click to download full resolution via product page](#)

Caption: Workflow for determining physicochemical properties.

Synthesis Pathway of 4-Bromo-2-nitrobenzaldehyde

The following diagram illustrates a reported synthesis pathway for **4-Bromo-2-nitrobenzaldehyde** starting from 4-bromo-1-methyl-2-nitrobenzene.^[3]



[Click to download full resolution via product page](#)

Caption: Synthesis of **4-Bromo-2-nitrobenzaldehyde**.

Biological Activity and Signaling Pathways

Currently, there is limited publicly available information directly linking **4-Bromo-2-nitrobenzaldehyde** to specific biological signaling pathways or mechanisms of action. Research on similar compounds, such as other substituted benzaldehydes, has shown activities like tyrosinase inhibition.^[4] However, these findings cannot be directly extrapolated to **4-Bromo-2-nitrobenzaldehyde** without specific experimental evidence. This compound is primarily utilized as a chemical intermediate in the synthesis of more complex molecules, which may then be investigated for biological activity.^[5] Further research is required to elucidate any direct biological effects and involved signaling pathways of **4-Bromo-2-nitrobenzaldehyde**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. 4-Bromo-2-nitrobenzaldehyde 96 5551-12-2 [sigmaaldrich.com]
- 3. 4-Bromo-2-nitrobenzaldehyde synthesis - chemicalbook [chemicalbook.com]
- 4. researchgate.net [researchgate.net]
- 5. 4-Bromo-2-nitrobenzaldehyde | 5551-12-2 [chemicalbook.com]
- To cite this document: BenchChem. [CAS number 5551-12-2 physicochemical properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1297750#cas-number-5551-12-2-physicochemical-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com